

3-Acetylphenanthrene: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Acetylphenanthrene

Cat. No.: B1329424

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This document provides a comprehensive overview of the safety and handling precautions for **3-Acetylphenanthrene** (CAS No. 2039-76-1), intended for researchers, scientists, and professionals in drug development. The information is compiled from safety data sheets and chemical property databases to ensure a thorough understanding of the potential hazards and the necessary protocols for safe use.

Chemical and Physical Properties

3-Acetylphenanthrene is a derivative of phenanthrene, a polycyclic aromatic hydrocarbon.^[1] It typically presents as a white to pale yellow powder.^{[1][2]} Understanding its physical properties is the first step in safe handling.

Property	Value	Source(s)
CAS Number	2039-76-1	[3][4][5]
Molecular Formula	C ₁₆ H ₁₂ O	[4][5]
Molecular Weight	220.27 g/mol	[4][5]
Appearance	White to pale yellow powder	[1][2]
Melting Point	67-71 °C (lit.) / 87-88 °C	[1][2][5][6]
Boiling Point	172-181 °C @ 0.9 Torr	[1][2]
Flash Point	180.7 ± 15.1 °C / Not Applicable	[2][5]
Density	1.2 ± 0.1 g/cm ³	[2]
Storage Class	11 - Combustible Solids	[5]

Hazard Identification and Classification

3-Acetylphenanthrene is classified as hazardous under the Globally Harmonized System (GHS).[3] The primary hazards are associated with acute toxicity, skin and eye irritation, and respiratory irritation.

GHS Classification Summary

Hazard Class	Category	Source(s)
Acute Toxicity, Oral	Category 4	[2][3]
Acute Toxicity, Dermal	Category 4	[2][3]
Acute Toxicity, Inhalation	Category 4	[2][3]
Skin Corrosion/Irritation	Category 2	[2][3]
Serious Eye Damage/Irritation	Category 2	[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	[2][3]

Hazard and Precautionary Statements

Type	Code	Statement	Source(s)
Hazard	H302	Harmful if swallowed.	[1] [6] [7]
Hazard	H315	Causes skin irritation.	[1] [6]
Hazard	H319	Causes serious eye irritation.	[1] [6]
Hazard	H332	Harmful if inhaled.	[1] [6]
Hazard	H335	May cause respiratory irritation.	[1] [6]
Precautionary	P261	Avoid breathing dust.	[1] [6] [8] [9]
Precautionary	P264	Wash face, hands and any exposed skin thoroughly after handling.	[7] [9] [10]
Precautionary	P280	Wear protective gloves/eye protection.	[9] [11]
Precautionary	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.	[10] [11]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1] [6] [8]
Precautionary	P501	Dispose of contents/container in accordance with local/regional/national/	[8] [10] [11]

international
regulations.

Toxicological Information

The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[3] Based on available data, **3-Acetylphenanthrene** has not been identified as a carcinogen by IARC, NTP, OSHA, or ACGIH.[3][10]

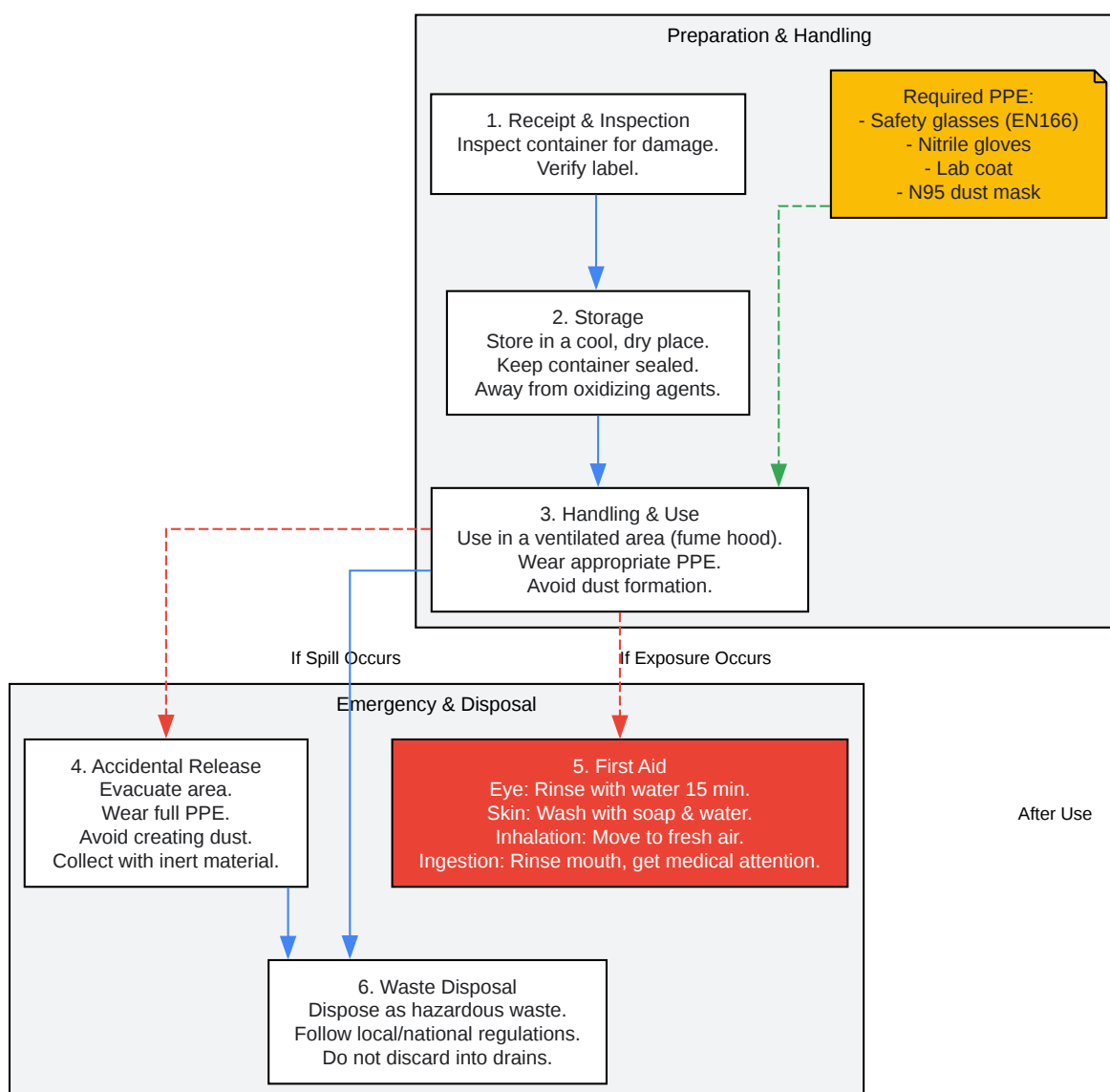
- Inhalation: Inhaling dusts may cause irritation to the respiratory system and can be harmful. [3]
- Ingestion: Harmful if swallowed, potentially causing gastrointestinal irritation, nausea, vomiting, and diarrhea.[3]
- Skin Contact: Causes skin irritation and may be harmful upon contact.[3]
- Eye Contact: Causes serious eye irritation.[3]

Experimental Protocols and Safety Assessment

While specific, detailed experimental protocols for the safety assessment of **3-Acetylphenanthrene** are not available in the provided documentation, the GHS classifications indicate that standard toxicological studies have been performed. These typically include methods guided by organizations such as the OECD (Organisation for Economic Co-operation and Development) for testing chemicals, covering acute oral, dermal, and inhalation toxicity, as well as skin and eye irritation assays. Professionals should refer to these standard guidelines when designing further toxicological experiments.

Safe Handling and Storage Workflow

Proper handling and storage are critical to minimize exposure and risk. The following workflow outlines the key stages for managing **3-Acetylphenanthrene** in a laboratory setting.



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Caption: Workflow for the safe receipt, storage, handling, and disposal of **3-Acetylphenanthrene**.

Specific Safety Measures

6.1 Engineering Controls Work should be conducted in a well-ventilated area.[3][8] Use of a chemical fume hood is recommended to minimize inhalation exposure. Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[3]

6.2 Personal Protective Equipment (PPE) Appropriate PPE is mandatory when handling this compound.[3]

- Eye/Face Protection: Wear chemical safety goggles or glasses that comply with OSHA 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear a lab coat and protective gloves (e.g., nitrile).
- Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA-approved type N95 respirator is recommended.[5]

6.3 First Aid Measures Immediate first aid is crucial in the event of exposure.

- After Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek medical attention.[3]
- After Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If irritation persists, consult a physician.[3]
- After Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[7]
- After Ingestion: Do not induce vomiting. Clean the mouth with water and then drink plenty of water. Seek medical attention if symptoms appear.[3][7]

Fire and Accidental Release Measures

7.1 Firefighting

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[7]

- **Specific Hazards:** The compound is combustible.[10] Thermal decomposition can release irritating vapors and hazardous combustion products, including carbon monoxide (CO) and carbon dioxide (CO₂).[3]
- **Protective Equipment:** Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[3]

7.2 Accidental Release

- **Personal Precautions:** Ensure adequate ventilation and wear the appropriate PPE to prevent contact with skin, eyes, and clothing.[3] Avoid breathing and creating dust.[3]
- **Environmental Precautions:** Prevent the substance from entering drains, sewers, or watercourses.[8][10]
- **Containment:** Sweep or shovel the spilled material into a suitable, closed container for disposal.[7]

Stability and Reactivity

- **Reactivity:** The compound is not known to be reactive under normal conditions.[3]
- **Chemical Stability:** **3-Acetylphenanthrene** is stable under recommended storage conditions.[3]
- **Conditions to Avoid:** Avoid exposure to excess heat, dust formation, and ignition sources.[3]
- **Incompatible Materials:** Keep away from strong oxidizing agents.[3]
- **Hazardous Decomposition Products:** Under fire conditions, it can decompose to form carbon monoxide and carbon dioxide.[3]

Disposal Considerations

Waste material must be treated as hazardous.[10] Disposal should be carried out in accordance with all applicable local, regional, and national regulations. Do not dispose of the chemical into drains or the environment.[10] Uncleaned containers should be handled in the same manner as the product itself.[10]

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